

# 5-Bromo-2-methylpyridine molecular weight and formula

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## Compound of Interest

Compound Name: 5-Bromo-2-methylpyridine

Cat. No.: B113479

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## An In-depth Technical Guide on 5-Bromo-2-methylpyridine

This guide provides essential physicochemical data for **5-Bromo-2-methylpyridine**, a compound of interest for researchers, scientists, and professionals in drug development. The information is presented in a clear and structured format to facilitate its use in experimental design and data analysis.

## Core Physicochemical Data

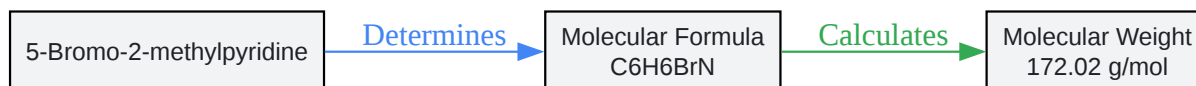
The fundamental molecular properties of **5-Bromo-2-methylpyridine** are summarized in the table below. This data is critical for stoichiometric calculations, analytical characterization, and the design of synthetic routes.

Identifier	Value	Citations
Molecular Formula	C6H6BrN	[1][2]
Molecular Weight	172.02 g/mol	[1]
CAS Number	3430-13-5	[1][2]

## Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental composition (molecular formula), and its calculated molecular weight is a foundational concept in chemistry. The

following diagram illustrates this logical connection.



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Compound Identity to Molecular Weight

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## References

- 1. 5-Bromo-2-methylpyridine | C6H6BrN | CID 1201020 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. indiamart.com [indiamart.com]
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